

# calcium adipate thermal analysis reproducibility

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## Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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## Thermal Analysis Data from Literature

The table below summarizes the key thermal properties of **calcium adipate** and its related frameworks as reported in the searched literature.

Material Name	Composition / Formula	Key Thermal Findings	Experimental Method	Citation
Calcium Adipate Frameworks	[Ca(C <sub>6</sub> H <sub>8</sub> O <sub>4</sub> )(H <sub>2</sub> O) <sub>2</sub> ](Template)	Structures undergo a solid-state transformation into a denser 3D framework.	Thermogravimetric Analysis (TGA)	[1] [2]
Calcium Adipate Monohydrate	Ca(C <sub>6</sub> H <sub>8</sub> O <sub>4</sub> )·H <sub>2</sub> O	Thermal stability up to <b>103 °C</b> ; the suggested chemical formula was supported by TGA.	Thermogravimetric Analysis (TGA)	[3]

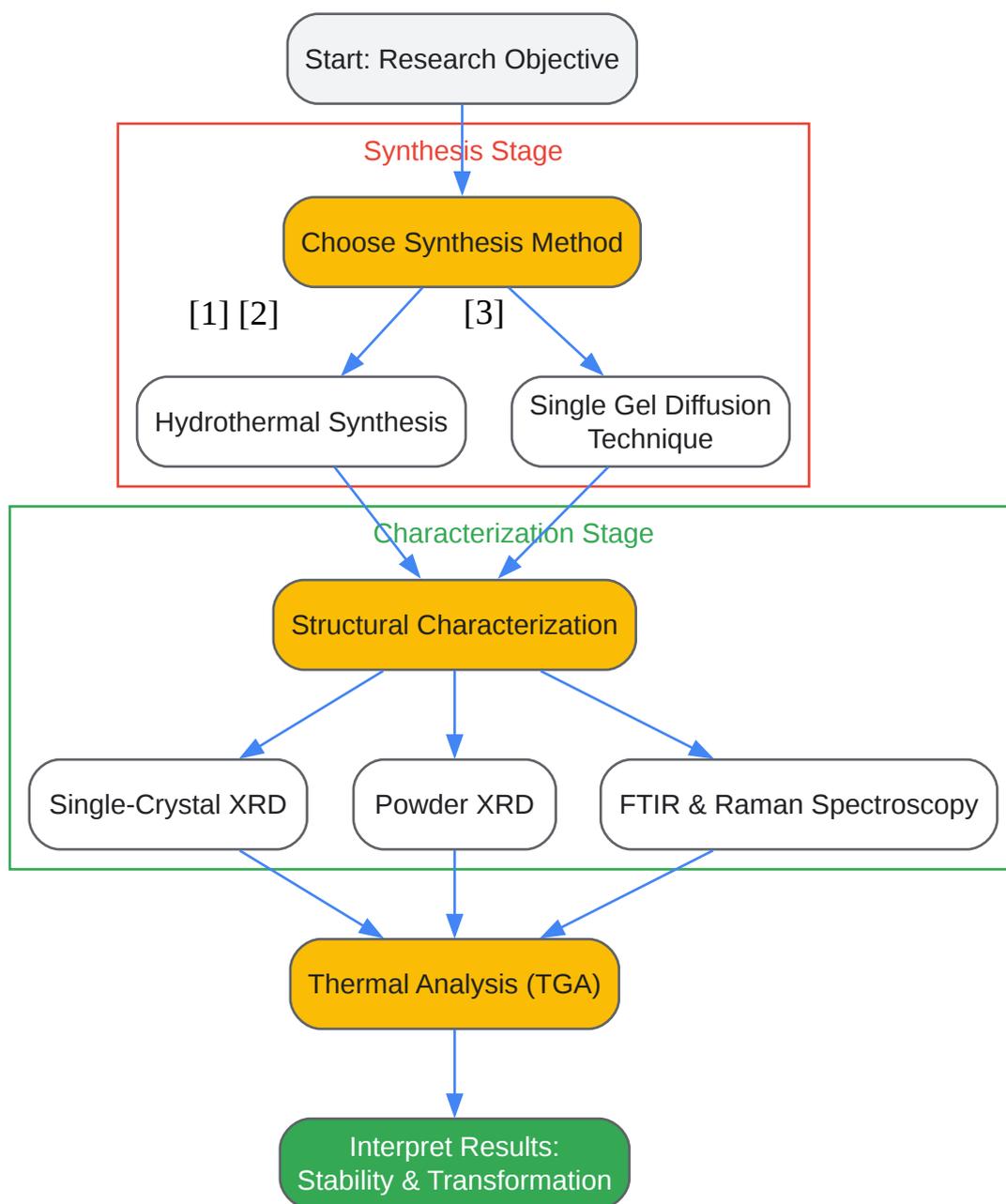
## Detailed Experimental Protocols

To help you understand the context of the data, here are the experimental methodologies used in the key studies.

- **Synthesis of Templated Calcium-Adipate Frameworks (GWMOF-7 & GWMOF-8):** The two novel calcium-adipate frameworks, GWMOF-7 and GWMOF-8, were synthesized using a **hydrothermal method**. They were characterized using single-crystal X-ray diffraction, powder X-ray diffraction, IR spectroscopy, and elemental analysis. Their thermal properties were specifically studied using thermogravimetric analysis (TGA) [1] [2].
- **Synthesis and Analysis of Calcium Adipate Monohydrate:** Single crystals of **calcium adipate monohydrate** were grown using the **single gel diffusion technique** with silica gel as the growth medium. The compound was characterized by powder X-ray diffraction, Fourier transform infrared (FTIR) spectroscopy, and micro-Raman spectroscopy. Its thermal degradation was studied through thermogravimetric analysis, which confirmed the monohydrate formula and its stability range [3].

## Experimental Workflow for Thermal Analysis

The following diagram outlines a general experimental workflow for the synthesis and thermal analysis of **calcium adipate**, based on the methodologies from the cited research.



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## Assessment of Reproducibility Information

A direct comparison of thermal analysis reproducibility for **calcium adipate** is not available in the search results.

- **Limited Scope of Data:** The provided data comes from individual studies focused on discovering new materials [1] [2] or growing single crystals [3]. These studies confirm the thermal behavior of the

specific materials synthesized in their respective labs but do not discuss the reproducibility of these results across different laboratories or operators.

- **Lack of Comparative Data:** The search results do not contain studies that directly compare the thermal analysis results of **calcium adipate** from multiple sources or under varying experimental conditions. Therefore, an objective assessment of its reproducibility cannot be made from the available information.

## Recommendations for Researchers

Given the lack of direct reproducibility data, here are some practical steps you can take:

- **Consult Broader Literature:** You may need to look beyond the current search results for review articles or inter-laboratory comparison studies that might discuss the reproducibility of thermal analysis for metal-organic frameworks or calcium carboxylates in general.
- **Focus on Protocol Details:** When planning your own experiments, pay close attention to the detailed synthesis and characterization protocols, as reproducibility is highly dependent on strictly controlling parameters like temperature, pressure, reagent purity, and heating rates during TGA [3].
- **Perform Your Own Validation:** In the absence of established reproducibility data, conducting your own validation experiments, potentially including round-robin tests if collaborating with other labs, would be the most reliable approach.

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## References

1. Templated metal-organic frameworks: synthesis, structures, thermal ... [pubmed.ncbi.nlm.nih.gov]
2. Templated metal-organic frameworks: synthesis, structures, thermal ... [pubs.rsc.org]
3. degradation and spectroscopic studies of single-crystalline... Thermal [link.springer.com]

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